LC-MS method development for 4'-Nitromethopholine metabolites

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Compound of Interest

Compound Name:	*4'-Nitromethopholine*
CAS No.:	*63937-57-5*
Cat. No.:	*B1583179*

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Abstract

This guide details the method development strategy for the identification and quantification of **4'-Nitromethopholine** (CAS 63937-57-5) and its metabolites in biological matrices.[1] As a potent isoquinoline opioid (approx.[1][2] 20x codeine potency), the presence of a nitro-aromatic moiety presents specific analytical challenges, notably the rapid in vivo reduction to a primary amine.[1] This protocol outlines an in vitro metabolic stability assay using Human Liver Microsomes (HLM), followed by a high-resolution LC-MS/MS workflow optimized for simultaneous detection of the hydrophobic parent and polar amino-metabolites.[1]

Introduction & Chemical Context

4'-Nitromethopholine is a synthetic opioid analgesic and a structural analog of Methopholine.[1] Unlike the benzimidazole-based nitazenes, this compound features a 1,2,3,4-tetrahydroisoquinoline core.[1] However, like the nitazenes, it possesses a para-nitro group on the phenethyl side chain.

From a bioanalytical perspective, this nitro group is a metabolic "soft spot."[1] In hypoxic conditions or via specific reductases, the nitro group (

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) is rapidly reduced to an amine (

).[1] This transformation significantly alters the compound's pKa, solubility, and fragmentation pattern, necessitating a method capable of capturing both the oxidatively stable parent and the reduced metabolite.

Key Metabolic Predictions:

- Nitro-Reduction: Conversion of 4'-nitro to 4'-amino (Major Phase I).[1]
- O-Demethylation: Loss of methyl groups from the isoquinoline methoxy moieties (CYP2D6/3A4 mediated).[1]
- N-Demethylation: Loss of the N-methyl group.[1]
- Glucuronidation: Phase II conjugation of the resulting phenols or amines.

Experimental Design Strategy

Chromatographic Stationary Phase Selection

Standard C18 columns often struggle to retain polar amino-metabolites formed after nitro-reduction.[1]

- Recommendation:Biphenyl or Phenyl-Hexyl phases.[1]
- Scientific Rationale: The

  interactions offered by phenyl-based ligands provide superior selectivity for the aromatic isoquinoline core and the phenolic metabolites compared to alkyl-bonded phases (C18).[1] This ensures the polar 4'-amino metabolite does not elute in the solvent front (void volume).[1]

Ionization Source Parameters

- Mode: Electrospray Ionization Positive (ESI+).[1]
- Rationale: The tertiary amine in the isoquinoline ring ensures high proton affinity (

).[1]

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- Buffer: Ammonium Formate (5-10 mM) adjusted to pH 3.0 - 4.0 with Formic Acid.
- Rationale: Acidic pH ensures the basic nitrogen remains protonated, maximizing sensitivity.

Protocol: In Vitro Metabolite Generation (HLM Assay)

This protocol generates the full spectrum of Phase I metabolites to validate the LC-MS method before analyzing scarce patient samples.

Reagents:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).[1]
- NADPH Regenerating System (Solution A: NADP+, Glc-6-P; Solution B: G6PDH).[1]
- Phosphate Buffer (100 mM, pH 7.4).[1]
- Test Compound: **4'-Nitromethopholine** (10 mM in DMSO).[1]

Procedure:

- Pre-incubation: Dilute HLM to 0.5 mg/mL in Phosphate Buffer. Add Test Compound (final conc. 10

  M). Equilibrate at 37°C for 5 min.
- Initiation: Add NADPH regenerating system to start the reaction.
- Time Course: Incubate at 37°C with gentle shaking.
- Sampling: Aliquot 50

  L at

  min.
- Quenching: Immediately transfer aliquots into 150

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L ice-cold Acetonitrile (containing Internal Standard).

- Clarification: Centrifuge at 10,000

  for 10 min at 4°C. Collect supernatant for LC-MS.

Protocol: LC-MS/MS Method Conditions

System: UHPLC coupled to Q-TOF (for ID) or Triple Quadrupole (for Quant).[1]

Table 1: Chromatographic Conditions

Parameter	Setting
Column	Kinetex Biphenyl (100 x 2.1 mm, 1.7 m) or equivalent
Mobile Phase A	Water + 2 mM Ammonium Formate + 0.1% Formic Acid
Mobile Phase B	Methanol + 0.1% Formic Acid
Flow Rate	0.4 mL/min
Column Temp	40°C
Injection Vol	2 - 5 L

Table 2: Gradient Profile

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Time (min)	% Mobile Phase B	Event
0.00	5%	Load/Desalt
1.00	5%	Hold
8.00	95%	Linear Ramp
10.00	95%	Wash
10.10	5%	Re-equilibrate
13.00	5%	End

Table 3: Mass Spectrometry Targets (Predicted)

Analyte	Transformation	Predicted Formula	Approx.	Key Fragment (Loss)
Parent	None		357.18	( )
M1 (Major)	Nitro-reduction		327.20	( )
M2	O-Demethylation		343.16	( )
M3	N-Demethylation		343.16	-

Visualizations

Figure 1: Metabolic Pathway & Biotransformation Logic

This diagram maps the predicted metabolic fate of **4'-Nitromethopholine**, highlighting the critical nitro-reduction step.[1]

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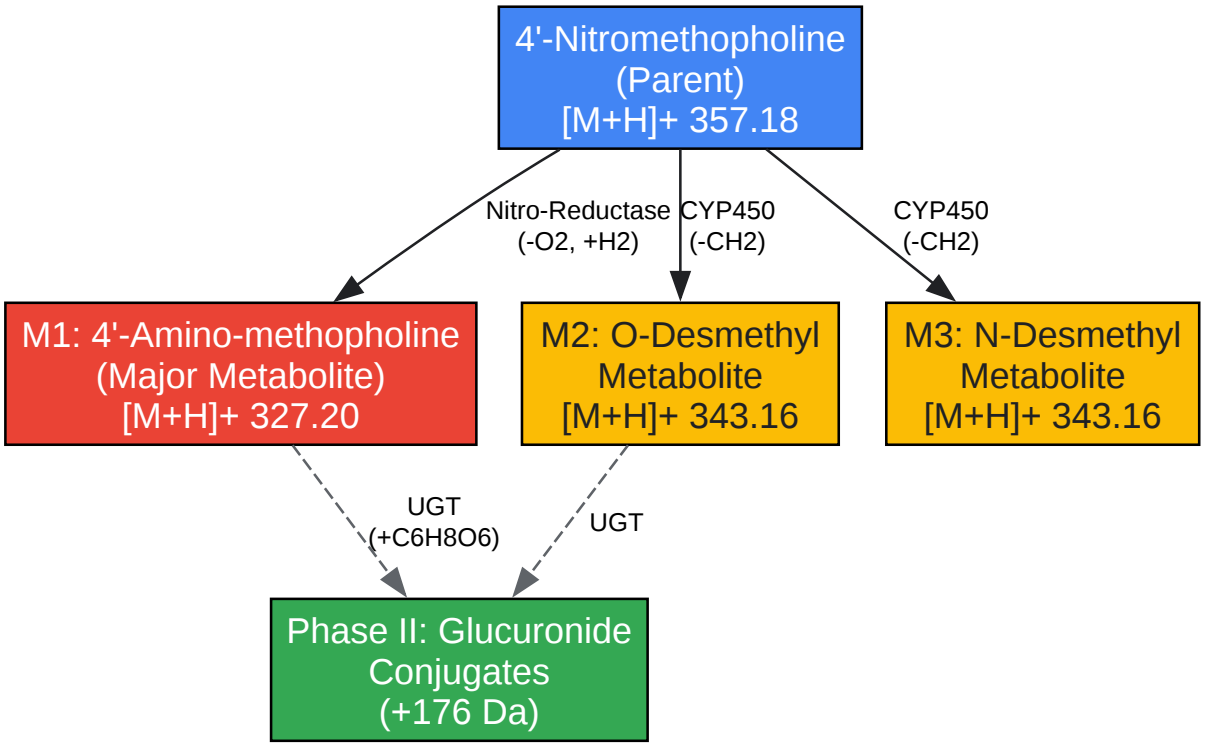

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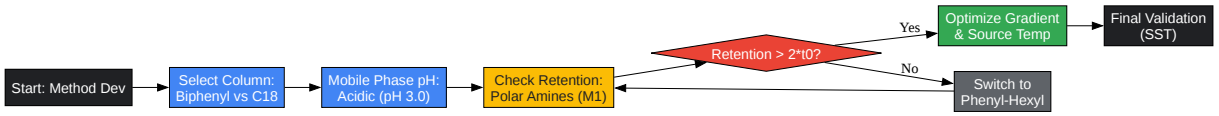
Caption: Predicted Phase I and Phase II metabolic pathways for **4'-Nitromethopholine**.

Figure 2: Method Development Decision Tree

A workflow for optimizing the LC-MS parameters based on the specific chemistry of nitro-opioids.



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Caption: Decision tree for optimizing retention of polar amino-metabolites.

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Results & Discussion: Interpreting the Data

Mass Defect Filtering

When analyzing the HLM incubation data, utilize Mass Defect Filtering (MDF).

- Parent Mass Defect: **4'-Nitromethopholine** (

  357.1811) has a mass defect of approximately 0.18.[1]

- Strategy: Set a filter window of

  mDa around the parent mass defect.

- Observation: The nitro-reduced metabolite (M1) will have a slightly higher mass defect due to the addition of hydrogens (mass 1.0078), shifting the defect to ~0.20. This shift is diagnostic for reduction pathways.

Fragmentation Patterns

- Nitro Loss: The parent compound often shows a characteristic loss of 46 Da (

) or 30 Da (

) in MS/MS spectra.[1]

- Isoquinoline Core: Look for stable tropylium-like ions characteristic of the benzyl-isoquinoline cleavage.[1]

Troubleshooting

- Issue: Low sensitivity for the amino-metabolite (M1).[1]
  - Cause: The amino group increases polarity, potentially causing ion suppression in the solvent front.
  - Solution: Reduce initial organic composition to 2% or switch to a HILIC column if Biphenyl fails.
- Issue: Carryover.

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- Cause: The hydrophobic parent compound may stick to the injector loop.
- Solution: Use a needle wash of 50:25:25 Isopropanol:Acetonitrile:Acetone.

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